

Application Note: Quantification of N,N-Dimethyltryptamine N-oxide in Human Plasma

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Compound of Interest

Compound Name: *N,N-Dimethyltryptamine N-oxide*

Cat. No.: *B3025727*

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Abstract

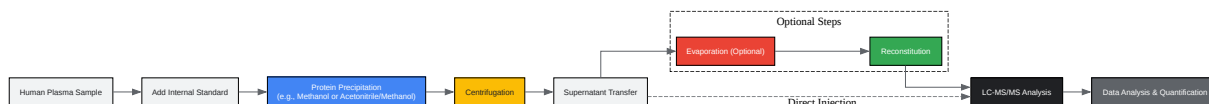
This application note provides a detailed protocol for the extraction and quantification of **N,N-Dimethyltryptamine N-oxide** (DMT-NO), a major metabolite of N,N-Dimethyltryptamine (DMT), in human plasma. The described method utilizes a straightforward protein precipitation extraction procedure followed by sensitive and selective analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This method is suitable for pharmacokinetic and metabolism studies of DMT in clinical and research settings.^{[1][2]}

Introduction

N,N-Dimethyltryptamine (DMT) is a potent psychedelic compound currently under investigation for various therapeutic applications.^{[1][2]} To understand its pharmacokinetic profile and metabolic fate, sensitive bioanalytical methods are required to quantify DMT and its metabolites in biological matrices.^{[1][2]} One of the primary metabolites is **N,N-Dimethyltryptamine N-oxide** (DMT-NO).^{[3][4]} This document outlines a validated protocol for the reliable quantification of DMT-NO in human plasma. The methodology is based on a simple protein precipitation technique, which offers ease of use and a short run time, making it amenable to high-throughput analysis.^{[1][2]}

Experimental Workflow

The overall experimental workflow for the extraction and analysis of DMT-NO from human plasma is depicted below.



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Caption: Experimental workflow for DMT-NO analysis.

Quantitative Data Summary

The following tables summarize the quantitative performance of the described method, based on published data.

Table 1: LC-MS/MS Method Parameters and Performance

Parameter	Value	Reference
Extraction Method	Protein Precipitation	[1][2][3][4]
Analytical Technique	LC-MS/MS	[1][2][3][4][5]
Calibration Range	0.1 - 100 ng/mL	[1][2]
0.25 - 125 ng/mL	[3][4]	
15 - 250 nM	[5]	
Intra-assay Accuracy	93 - 113%	
Inter-assay Accuracy	93 - 113%	[1][2]
95 - 110%	[2]	
Intra-assay Precision (CV)	≤ 11%	
Inter-assay Precision (CV)	≤ 11%	
≤ 6.4%	[4]	
Analyte Recovery	≥ 91%	

Experimental Protocols

Materials and Reagents

- Human plasma (with anticoagulant)
- **N,N-Dimethyltryptamine N-oxide** (DMT-NO) analytical standard
- Deuterated DMT or other suitable internal standard (IS)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

- Microcentrifuge tubes
- Pipettes and tips
- Centrifuge
- Nitrogen evaporator (optional)
- LC-MS/MS system with electrospray ionization (ESI) source

Protocol 1: Protein Precipitation with Methanol

This protocol is adapted from a validated method for the simultaneous quantification of DMT and its metabolites.[\[1\]](#)[\[2\]](#)

- Sample Preparation:
 - Thaw frozen human plasma samples on ice.
 - Vortex the samples to ensure homogeneity.
 - Pipette 50 μ L of human plasma into a microcentrifuge tube.
- Internal Standard Addition:
 - Add a specific amount of internal standard solution to each plasma sample. The concentration of the IS should be optimized for the specific assay.
- Protein Precipitation:
 - Add 200 μ L of ice-cold methanol to the plasma sample.
 - Vortex the mixture vigorously for 20 seconds to precipitate proteins.
- Centrifugation:
 - Centrifuge the samples at 16,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.

- Supernatant Transfer:
 - Carefully transfer the supernatant to a clean tube or a 96-well plate for analysis.
- LC-MS/MS Analysis:
 - Inject an appropriate volume of the supernatant into the LC-MS/MS system.

Protocol 2: Protein Precipitation with Acetonitrile/Methanol

This protocol is based on a method developed for forensic analysis of DMT and its metabolites.
[\[3\]](#)[\[4\]](#)

- Sample Preparation:
 - Pipette 100 μ L of human plasma into a microcentrifuge tube.
- Internal Standard Addition:
 - Add the internal standard solution to each sample.
- Protein Precipitation:
 - Add 300 μ L of a 75:25 (v/v) acetonitrile:methanol solution to the plasma sample.[\[3\]](#)[\[4\]](#)
 - Vortex the mixture for 30 seconds.
- Centrifugation:
 - Centrifuge the samples at 14,000 rpm for 10 minutes.
- Supernatant Transfer and Evaporation:
 - Transfer the supernatant to a new tube.
 - Evaporate the solvent to dryness under a stream of nitrogen at room temperature.[\[5\]](#)
- Reconstitution:

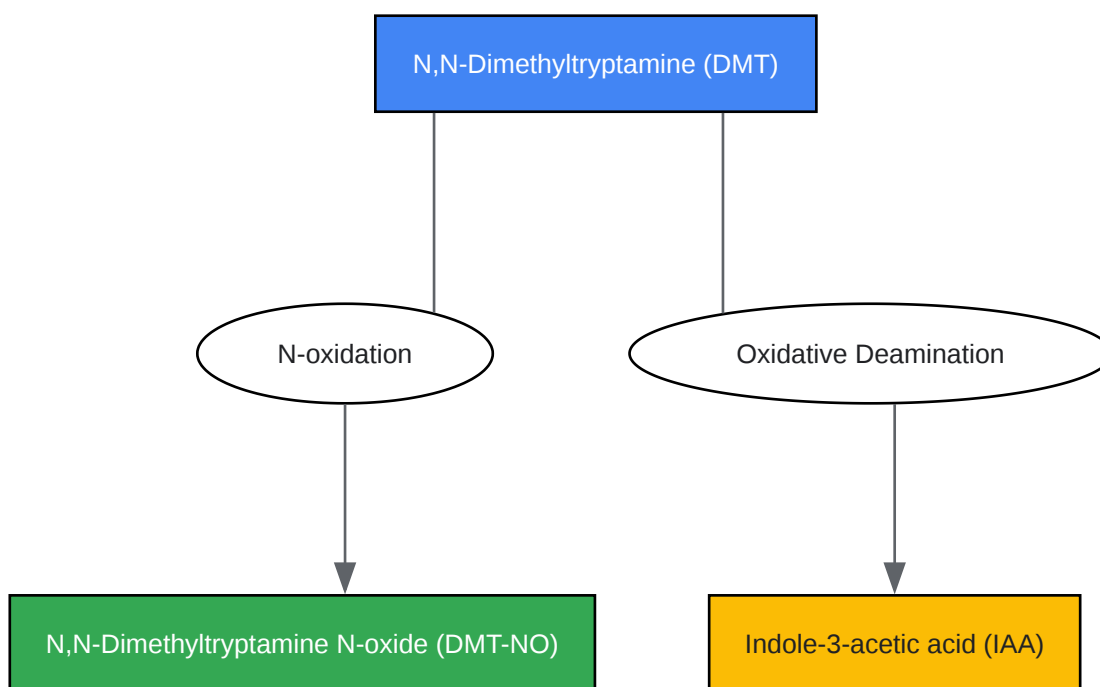
- Reconstitute the dried extract in an appropriate volume of the aqueous mobile phase.[5]
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into the LC-MS/MS system.

LC-MS/MS Conditions (Example)

- Liquid Chromatography:
 - Column: Pentafluorophenyl column[1][2] or a diphenyl column.[5]
 - Mobile Phase A: 0.1% formic acid in water.[1][2][5]
 - Mobile Phase B: 0.1% formic acid in methanol.[1][2][5]
 - Gradient: A suitable gradient elution should be optimized to achieve separation from other analytes and matrix components.
 - Flow Rate: 0.4 - 0.6 mL/min.
 - Column Temperature: 40°C.
- Tandem Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).[1][2]
 - Detection Mode: Multiple Reaction Monitoring (MRM).[1][2][5]
 - MRM Transitions: Specific precursor-to-product ion transitions for DMT-NO and the internal standard must be determined and optimized.

Metabolic Pathway of DMT

The following diagram illustrates the major metabolic pathways of DMT, leading to the formation of DMT-NO and other metabolites.



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Caption: Major metabolic pathways of DMT.

Conclusion

The protein precipitation method followed by LC-MS/MS analysis provides a robust, sensitive, and reliable approach for the quantification of DMT-NO in human plasma.^{[1][2][3][4]} The simplicity of the sample preparation makes it suitable for routine analysis in clinical and research laboratories studying the pharmacokinetics and metabolism of DMT.

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